

# Proper Disposal of Isopropyl Valerate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Isopropyl valerate*

Cat. No.: *B102743*

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **isopropyl valerate** is a critical component of laboratory safety and environmental responsibility. As a flammable liquid, **isopropyl valerate** is classified as hazardous waste and must be managed in accordance with stringent regulatory standards to mitigate risks and ensure compliance. This guide provides a comprehensive, step-by-step protocol for its safe handling and disposal.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **isopropyl valerate** with the appropriate safety measures in a well-ventilated area.

- Personal Protective Equipment (PPE): Always wear safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a flame-retardant lab coat.
- Spill Management: In the event of a spill, immediately eliminate all ignition sources. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the absorbed material and contaminated items into a suitable, sealed container for disposal as hazardous waste. Do not allow the spilled material to enter drains or waterways.

## Step-by-Step Disposal Protocol

Under no circumstances should **isopropyl valerate** be disposed of down the drain or in regular trash.<sup>[1]</sup> The primary method for its disposal is through a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) program.<sup>[2]</sup>

- Waste Identification and Classification: **Isopropyl valerate** is classified as an ignitable hazardous waste under the Resource Conservation and Recovery Act (RCRA) due to its low flash point.<sup>[3][4]</sup> The EPA hazardous waste code for ignitability is D001.<sup>[4][5]</sup>
- Waste Collection and Storage:
  - Collect waste **isopropyl valerate** in a dedicated, chemically compatible container with a leak-proof, screw-on cap.<sup>[6]</sup> Glass or plastic containers are often suitable.<sup>[2][3]</sup>
  - Ensure the container is clearly labeled with the words "Hazardous Waste," the full chemical name "**Isopropyl Valerate**," and the approximate quantity.<sup>[2]</sup> Do not use abbreviations or chemical formulas.<sup>[2]</sup>
  - Store the waste container in a designated, cool, dry, and well-ventilated satellite accumulation area, away from ignition sources, heat, and incompatible materials like strong oxidizing agents.<sup>[7]</sup>
  - It is best practice to use secondary containment, such as a lab tray, to capture any potential leaks.<sup>[6]</sup>
- Requesting Disposal:
  - Once the container is full or before accumulation time limits are reached (typically 90 days for large quantity generators), arrange for disposal through your institution's EHS office or a licensed hazardous waste contractor.<sup>[6]</sup>
  - Complete all required paperwork, such as a hazardous waste tag or form, providing accurate information about the waste stream.<sup>[2]</sup>
- Disposal of Contaminated Materials:
  - Personal Protective Equipment (PPE): Contaminated gloves, absorbent pads, and other disposable items should be collected in a sealed bag or container and disposed of as

hazardous chemical waste.[\[1\]](#)

- Empty Containers: Containers that held **isopropyl valerate** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as flammable hazardous waste.[\[8\]](#) After rinsing, the container can be managed for recycling or disposal as non-hazardous waste, but it should be punctured or marked to prevent reuse.[\[1\]](#)

## Quantitative Data for Isopropyl Valerate

The following table summarizes key quantitative data relevant to the safe handling and disposal of **isopropyl valerate**.

Property	Value	Citation(s)
CAS Number	18362-97-5	<a href="#">[9]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	144.21 g/mol	<a href="#">[2]</a>
Flash Point	46.67 °C (116.00 °F) TCC	<a href="#">[9]</a>
Specific Gravity	0.855 - 0.861 @ 25 °C	<a href="#">[9]</a>
Boiling Point	165.00 °C @ 760.00 mm Hg	<a href="#">[9]</a>
EPA Hazardous Waste Code	D001 (Ignitability)	<a href="#">[4]</a> <a href="#">[5]</a>
GHS Hazard Statement	H226: Flammable liquid and vapor	<a href="#">[2]</a>

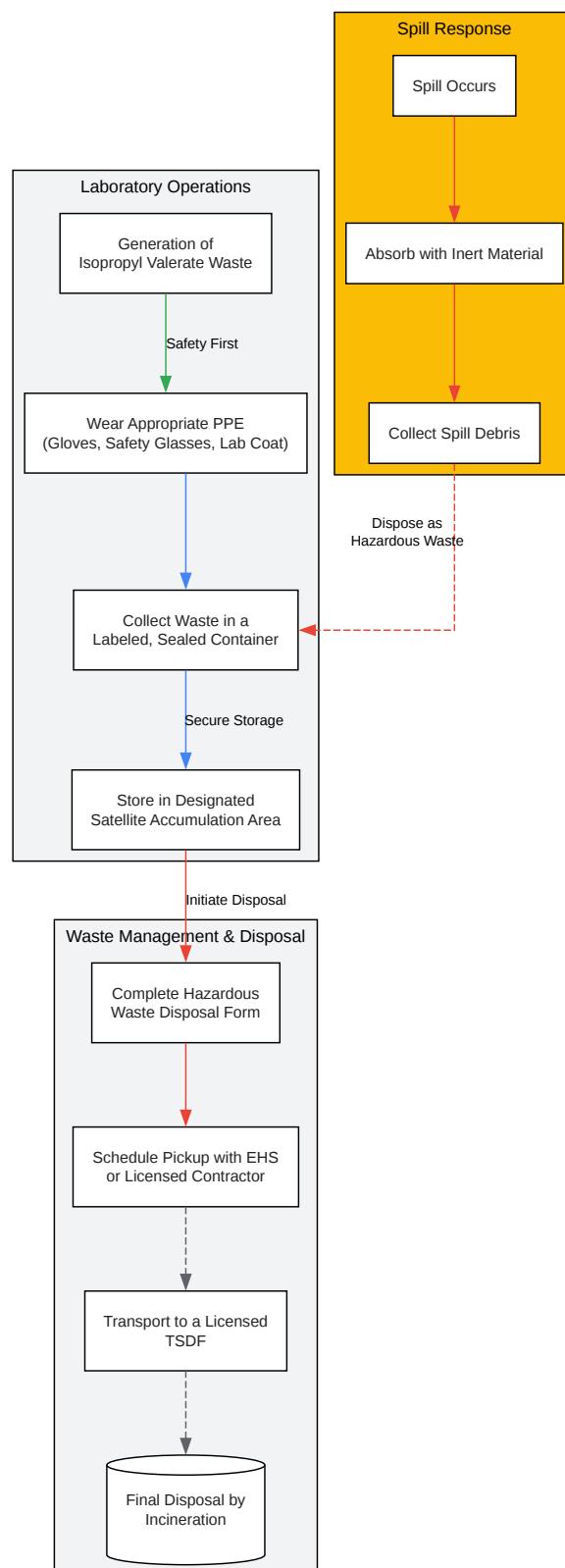
## Experimental Protocols

The standard and recommended "experimental protocol" for the ultimate disposal of **isopropyl valerate** is incineration by a licensed hazardous waste treatment, storage, and disposal facility (TSDF). This process involves controlled high-temperature burning, often by dissolving or mixing the material with a combustible solvent to ensure complete destruction in compliance with EPA regulations. On-site chemical neutralization or treatment by laboratory personnel is

not recommended due to the flammability hazard and the complexity of ensuring complete reaction and regulatory compliance.

## Isopropyl Valerate Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **isopropyl valerate** from the point of generation to final disposal.

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Caption: Workflow for the safe disposal of **isopropyl valerate**.

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